

Advanced Synthesis of 4-(Dichloromethylene)morpholin-4-ium Chloride

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Compound of Interest

Compound Name: 4-(Dichloromethylene)morpholin-4-ium

CAS No.: 790600-30-5

Cat. No.: B3043212

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A Phosgene-Free Approach to Viehe's Salt Analogs Executive Summary & Chemical Identity

Target Compound: **4-(Dichloromethylene)morpholin-4-ium** chloride Common Name: Viehe's Salt (Morpholine Analog) CAS Number: 59611-75-5 (Generic for chloro-methylene derivatives; specific dichloro salts often cited under general Viehe salt classifications) Molecular Formula:

(Salt structure) Role: Dichloromethylenating agent, amide-to-nitrile converter, and cyclization reagent.

Scientific Rationale: Unlike the Vilsmeier reagent (

), which introduces a formyl group, the dichloromethylene moiety (

) allows for the introduction of gem-dichlorides or the formation of heterocycles via

or

cycloadditions. The morpholine derivative offers altered solubility and steric profiles compared to the standard dimethylamine Viehe salt, often resulting in higher crystallinity and stability.

Mechanistic Underpinnings

The synthesis relies on the chlorination of a thiocarbonyl precursor. While carbonyl chlorides (carbamoyl chlorides) can be used, they typically require phosphorus pentachloride (

), yielding the hexachloroantimonate or phosphate salt (

), not the chloride.

To obtain the chloride salt directly, the Sulfur-Chlorine Exchange pathway is the gold standard.

Reaction Pathway[1][2][3][4][5][6][7][8][9][10][11]

- **Precursor Formation:** Morpholine reacts with thiophosgene to form Morpholine-4-thiocarbonyl chloride.
- **Chlorination (The Viehe Transformation):** The thiocarbonyl chloride reacts with chlorine gas. The sulfur atom is attacked by chlorine, forming an unstable sulfenyl chloride intermediate which eliminates sulfur dichloride (
-), leaving the resonance-stabilized dichloromethylene iminium salt.

Safety & Handling (Critical)

- **Chlorine Gas (**
): Highly toxic and corrosive.[1] Must be handled in a dedicated fume hood with a gas trap (sodium thiosulfate/NaOH).
- **Thiophosgene (**
): High toxicity and stench. Use in a well-ventilated hood.
- **Product Sensitivity:** The target salt is extremely hygroscopic. All glassware must be flame-dried, and solvents must be anhydrous (
- ppm

).

Synthesis Protocol: The Thiocarbonyl Route

Phase 1: Preparation of Morpholine-4-thiocarbonyl Chloride

Note: This precursor is stable and can be stored.

Reagents:

- Morpholine (1.0 equiv)^{[2][3]}
- Thiophosgene (1.05 equiv)
- Triethylamine () (1.1 equiv)
- Dichloromethane (DCM) (Anhydrous)

Protocol:

- Setup: Equip a 3-neck round-bottom flask with an addition funnel, nitrogen inlet, and thermometer. Cool to .
- Charging: Add Thiophosgene (1.05 equiv) and DCM (mL/mmol).
- Addition: Mix Morpholine (1.0 equiv) and (1.1 equiv) in DCM. Add this solution dropwise to the flask, maintaining internal temperature . Exothermic reaction.
- Reaction: Stir at

for 1 hour, then warm to room temperature (RT) for 2 hours.

- Workup: Wash the organic layer with water (), then brine. Dry over .
- Purification: Concentrate in vacuo. The residue (yellow oil or solid) can be recrystallized from Hexane/DCM or used directly if purity by NMR.

Phase 2: Chlorination to 4-(Dichloromethylene)morpholin-4-ium Chloride

Note: This step generates

(red liquid/gas). Perform in a high-efficiency hood.

Reagents:

- Morpholine-4-thiocarbonyl chloride (from Phase 1)
- Chlorine gas () (Lecture bottle or generated in situ)
- Dichloromethane (DCM) (Anhydrous)

Protocol:

- Dissolution: Dissolve the thiocarbonyl chloride in anhydrous DCM (M concentration) in a Schlenk flask.
- Chlorination: Cool the solution to . Slowly bubble dry gas through the solution.

- Observation: The solution will turn dark red (formation of) and a precipitate may begin to form.
- Completion: Continue bubbling until the uptake ceases (approx. 15–30 mins for 10g scale). The solution should be saturated with .
- Isolation:
 - The target salt often precipitates as a white to pale yellow solid.
 - If no precipitate forms (due to solubility), add anhydrous diethyl ether () to force precipitation.
- Filtration: Filter the solid under a nitrogen atmosphere (Schlenk filtration or glovebox). Do not expose to air.
- Washing: Wash the cake with anhydrous to remove residual .
- Drying: Dry under high vacuum for 4 hours to remove traces of and solvent.

Yield: Typically 85–95%. Characterization:

- NMR (): Distinct downfield shifts of morpholine ring protons due to the cationic nitrogen.
- NMR: Characteristic signal for carbon at

ppm.

Alternative Route: The Disulfide Method

Best for large-scale where Thiophosgene is unavailable.

Precursor: Bis(morpholinothiocarbonyl) disulfide (commercially available or made from Morpholine +

+

).

Reaction:

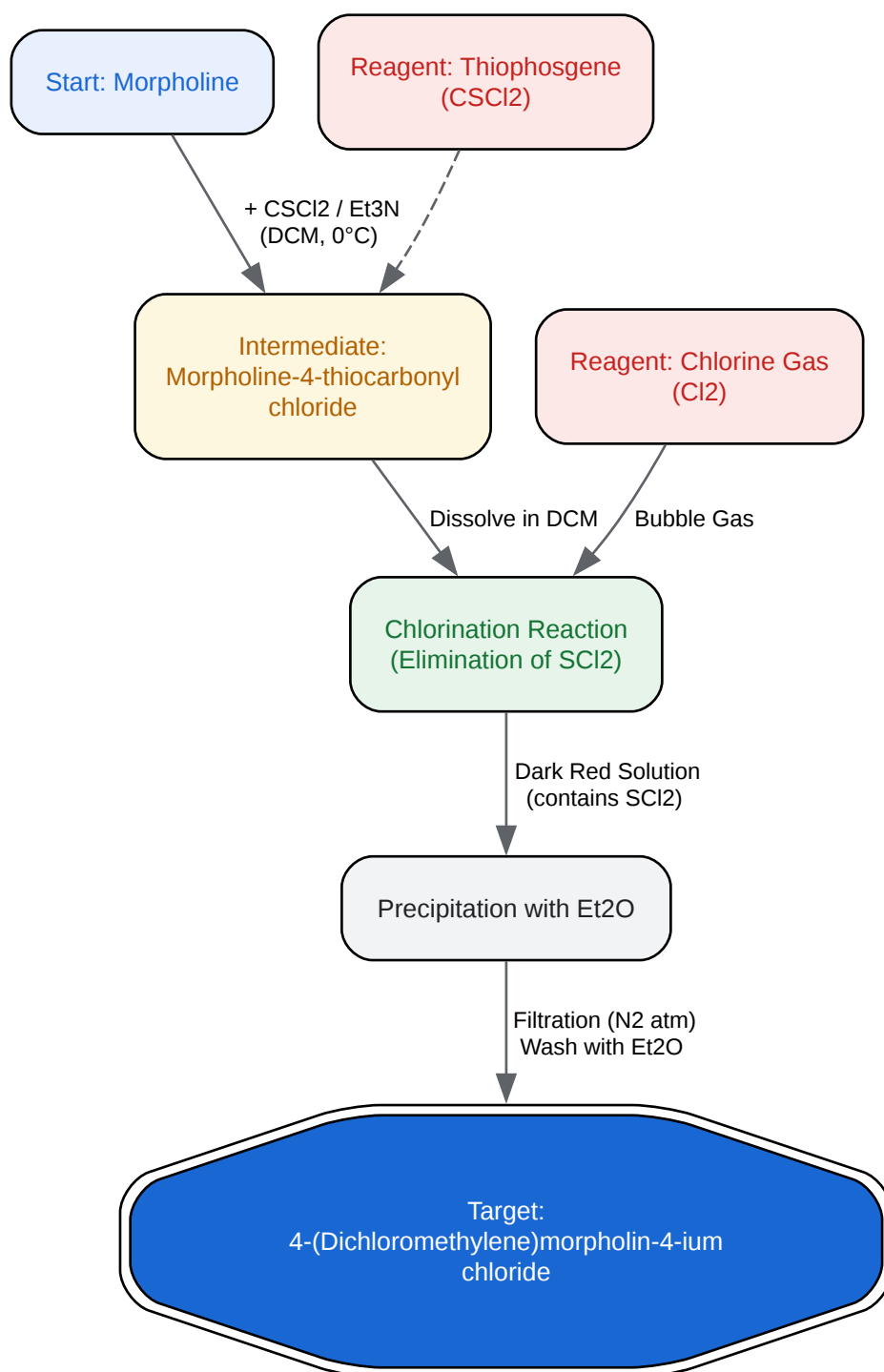
Protocol Adjustment: Follow the same chlorination procedure as Phase 2. The byproduct here is Sulfur Monochloride (

), which is a high-boiling liquid (

). Extensive washing with

is required to remove it from the solid salt.

Visualization of the Workflow



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Figure 1: Step-by-step synthesis workflow for the preparation of the morpholine Viehe salt analog.

Comparison of Methods

Feature	Thiocarbonyl Chloride Route (Recommended)	Disulfide Route	Carbamoyl Chloride + PCl5
Precursor	Morpholine-4-thiocarbonyl chloride	Bis(morpholinothiocarbonyl) disulfide	Morpholine-4-carbonyl chloride
Reagent	gas	gas	
Byproduct	(Volatile, easy to wash)	(High boiling, smelly)	
Counterion	Chloride ()	Chloride ()	Phosphate ()
Atom Economy	High	Moderate	Low
Purity Profile	Excellent	Good (requires washing)	Salt exchange required for

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